

Physical and chemical properties of barium tartrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium tartrate

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Barium Tartrate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Barium tartrate ($C_4H_4BaO_6$), the barium salt of tartaric acid, is an inorganic compound with notable physical and chemical properties. This technical guide provides an in-depth analysis of **barium tartrate**, summarizing its key characteristics, experimental protocols for its synthesis and analysis, and its primary applications. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and materials science.

Introduction

Barium tartrate is a white crystalline solid that is sparingly soluble in water.^[1] It exists in different isomeric forms, including the L-tartrate, D-tartrate, and meso-tartrate.^{[2][3]} The compound is primarily recognized for its application in pyrotechnics, where it imparts a distinct green color to flames.^{[4][5][6]} While its direct role in drug development is not extensively documented, its properties as a barium salt of a naturally occurring organic acid suggest potential areas for exploration in pharmaceutical formulations and as a precursor in the synthesis of other barium-containing materials.^[7]

Physical and Chemical Properties

The physical and chemical properties of **barium tartrate** have been determined through various analytical techniques. A summary of these properties is presented in the tables below.

General Properties

Property	Value	Source(s)
Chemical Formula	C ₄ H ₄ BaO ₆	[1][2]
Molecular Weight	285.4 g/mol	[1][2][8]
Appearance	White crystalline powder	[1][9]
CAS Number	5908-81-6 (for L-tartrate)	[1]
Density	2.98 g/cm ³	[8][9]

Solubility

Solvent	Solubility	Source(s)
Water	Very slightly soluble	[9]
Ethanol	Insoluble	[1]
DMSO	Insoluble	[10]
Ether	Insoluble	[10]

Experimental Protocols

Synthesis of Barium Tartrate Crystals (Gel Diffusion Method)

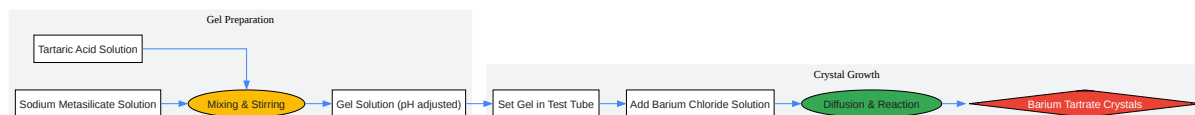
The gel diffusion technique is a common method for growing single crystals of **barium tartrate**. [11][12] This method allows for the slow and controlled reaction between barium ions and tartrate ions, leading to the formation of well-defined crystals.

Materials:

- Sodium metasilicate (Na_2SiO_3)
- Tartaric acid ($\text{C}_4\text{H}_6\text{O}_6$)
- Barium chloride (BaCl_2)
- Distilled water
- Glass test tubes (25 cm length, 2.5 cm diameter)
- Beakers
- Magnetic stirrer
- pH meter

Protocol:

- **Gel Preparation:** A solution of sodium metasilicate is prepared with a specific gravity of 1.04 g/cm³. Tartaric acid solution (e.g., 1 M) is added dropwise to the sodium metasilicate solution while stirring continuously to achieve a desired pH (e.g., 4).
- **Gel Setting:** The resulting solution is poured into test tubes and left undisturbed to set into a gel. This process can take up to 48 hours.[\[12\]](#)
- **Reactant Addition:** After the gel has set and aged for a couple of days, a solution of barium chloride (e.g., 1 M) is carefully poured over the gel.[\[12\]](#)
- **Crystal Growth:** The test tubes are sealed and left at a constant temperature. Barium ions diffuse through the gel and react with the tartrate ions to form **barium tartrate** crystals. Crystal growth can be observed over several days to weeks.[\[12\]](#)



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Experimental workflow for the synthesis of **barium tartrate** crystals via the gel diffusion method.

Thermal Decomposition Analysis

Thermogravimetric analysis (TGA) and differential thermal analysis (DTA) are used to study the thermal stability and decomposition of **barium tartrate**.^{[13][14]}

Instrumentation:

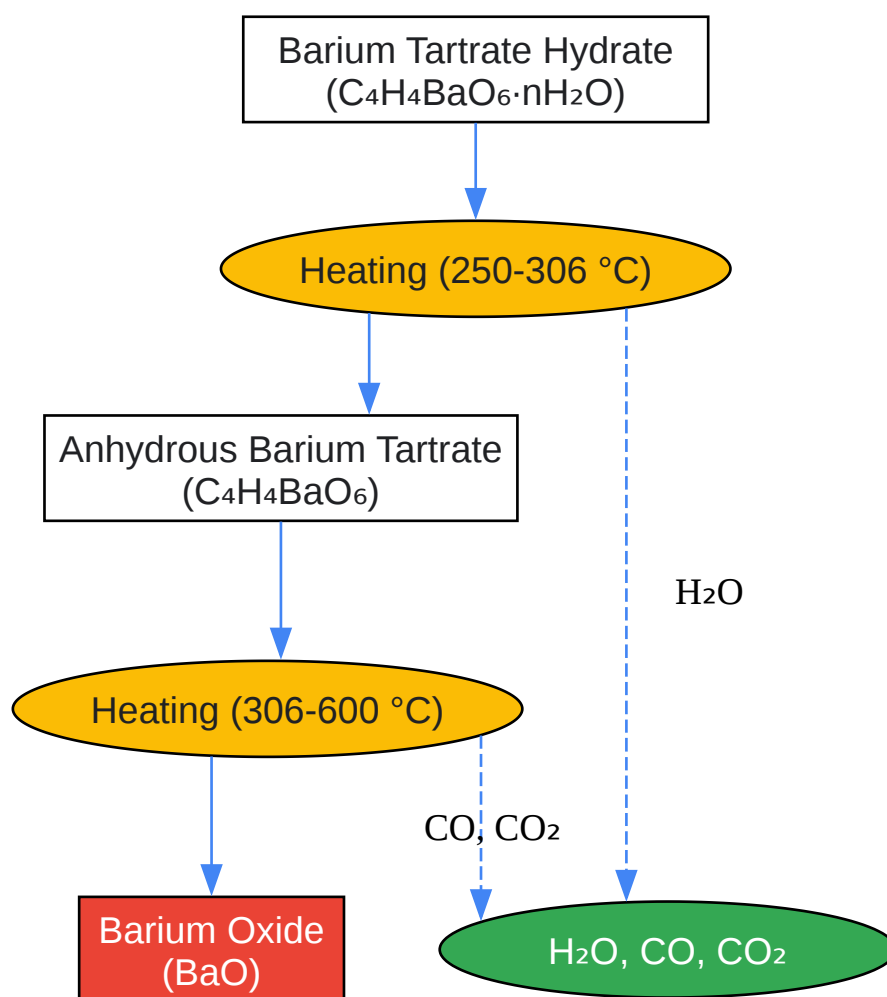
- Thermogravimetric Analyzer (TGA)
- Differential Thermal Analyzer (DTA)

Protocol:

- A small, accurately weighed sample of **barium tartrate** is placed in the TGA/DTA sample holder.
- The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., air or nitrogen).
- The weight loss of the sample is recorded as a function of temperature (TGA), and the temperature difference between the sample and a reference is also recorded (DTA).

- The resulting curves are analyzed to determine the decomposition temperatures and the nature of the decomposition products.

Studies have shown that the thermal decomposition of **barium tartrate** grown in an agar-agar gel occurs in stages. The first stage, between 250 °C and 306 °C, corresponds to the loss of water of hydration. Subsequent decomposition between 306 °C and 600 °C involves the release of carbon monoxide and carbon dioxide, ultimately forming barium oxide.[14]



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Logical relationship of the thermal decomposition of **barium tartrate** hydrate.

Crystal Structure and Morphology

Barium tartrate crystals grown by the gel diffusion method have been characterized as having an orthorhombic crystal system.[11][14] The morphology of the crystals can vary depending on

the growth conditions, with observed shapes including spherulitic, star-shaped, needle-shaped, and rhombohedral.[13][14] X-ray diffraction (XRD) is the primary technique used to determine the crystal structure and lattice parameters.[11][14]

Applications

Pyrotechnics

The most prominent application of **barium tartrate** is in pyrotechnics.[15] Like other barium compounds, it is used to produce a vibrant green color in fireworks and flares.[4][5][6] The barium ions, when heated to high temperatures in a flame, emit light in the green region of the visible spectrum.[6]

Precursor for Other Materials

Barium tartrate can serve as a precursor in the synthesis of other functional materials. For instance, it can be used in the tartrate precursor method to produce barium titanate (BaTiO_3), a ceramic material with important piezoelectric and ferroelectric properties.[7]

Safety and Toxicology

Barium tartrate is classified as harmful if swallowed or inhaled.[2][16][17][18] All water- or acid-soluble barium compounds are considered toxic.[15] Appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be used when handling this compound.[16][17]

Hazard Statements:

- H302: Harmful if swallowed[2][17]
- H332: Harmful if inhaled[2][17]

Conclusion

Barium tartrate is a compound with well-defined physical and chemical properties. Its synthesis and crystal growth are readily achievable through established laboratory techniques like the gel diffusion method. While its primary application remains in the field of pyrotechnics, its role as a precursor for advanced materials highlights its potential for broader use in

materials science. For professionals in drug development, while direct applications are not currently established, the understanding of its properties as a barium salt of tartaric acid may inform the development of new formulations or synthesis routes for barium-containing active pharmaceutical ingredients. Further research into its biological interactions and potential therapeutic applications could unveil new opportunities for this versatile compound.

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- To cite this document: BenchChem. [Physical and chemical properties of barium tartrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588208#physical-and-chemical-properties-of-barium-tartrate]

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